

# comparative analysis of ethyl hydrogen glutarate vs. methyl hydrogen glutarate

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## Compound of Interest

Compound Name: *Ethyl hydrogen glutarate*

Cat. No.: *B086017*

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## An Objective Comparison of Ethyl and Methyl Hydrogen Glutarate for Researchers

In the realm of organic synthesis and drug development, the selection of appropriate intermediates is paramount to achieving desired outcomes. Monoesters of dicarboxylic acids, such as **ethyl hydrogen glutarate** and **methyl hydrogen glutarate**, serve as critical building blocks in the synthesis of a wide array of molecules, including pharmaceuticals, agrochemicals, and polymers.<sup>[1][2]</sup> This guide provides a detailed comparative analysis of these two key compounds, supported by their physicochemical properties, synthesis protocols, and potential applications.

## Physicochemical Properties: A Head-to-Head Comparison

The fundamental physical and chemical characteristics of a compound dictate its behavior in reactions and its suitability for specific applications. While both are monoesters of glutaric acid, the difference in their ester group—ethyl versus methyl—leads to variations in their properties.

Property	Ethyl Hydrogen Glutarate	Methyl Hydrogen Glutarate
Molecular Formula	C <sub>7</sub> H <sub>12</sub> O <sub>4</sub> <a href="#">[3]</a> <a href="#">[4]</a>	C <sub>6</sub> H <sub>10</sub> O <sub>4</sub> <a href="#">[2]</a> <a href="#">[5]</a>
Molecular Weight	160.17 g/mol <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[6]</a>	146.14 g/mol <a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[7]</a>
Appearance	Clear colorless to pale yellow liquid <a href="#">[4]</a> <a href="#">[8]</a>	Clear light yellow liquid <a href="#">[1]</a> <a href="#">[9]</a> or white crystalline powder <a href="#">[1]</a>
Melting Point	-30°C <a href="#">[8]</a> ; 7-8°C <a href="#">[6]</a>	150 - 151 °C (Experimental value from HMDB) <a href="#">[7]</a> <a href="#">[10]</a>
Boiling Point	246-247°C <a href="#">[8]</a> ; 150°C at 15 Torr <a href="#">[6]</a>	150-151°C at 10 mmHg <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a>
Density	1.20 g/cm <sup>3</sup> <a href="#">[8]</a> ; 1.1242 g/cm <sup>3</sup> at 13.5°C <a href="#">[6]</a>	1.169 g/mL at 25°C <a href="#">[2]</a> <a href="#">[5]</a>
Refractive Index (n <sub>20/D</sub> )	1.445 <a href="#">[6]</a>	1.438 <a href="#">[2]</a> <a href="#">[5]</a>
Solubility	Soluble in ethanol and ether; slightly soluble in water <a href="#">[8]</a>	Slightly soluble in water, chloroform, and methanol <a href="#">[2]</a> <a href="#">[9]</a>
CAS Number	1070-62-8 <a href="#">[3]</a> <a href="#">[6]</a> <a href="#">[8]</a>	1501-27-5 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a>

## Synthesis and Experimental Protocols

The primary methods for synthesizing these monoesters involve either the partial hydrolysis of the corresponding diester or the direct reaction of glutaric anhydride with the appropriate alcohol. The choice of method often depends on the availability of starting materials and the desired scale of the reaction.

### Experimental Protocol 1: Synthesis of Methyl Hydrogen Glutarate

This protocol is based on the selective hydrolysis of a diester, a common and effective method for producing the monoester.

Objective: To synthesize **methyl hydrogen glutarate** by partial hydrolysis of dimethyl glutarate.

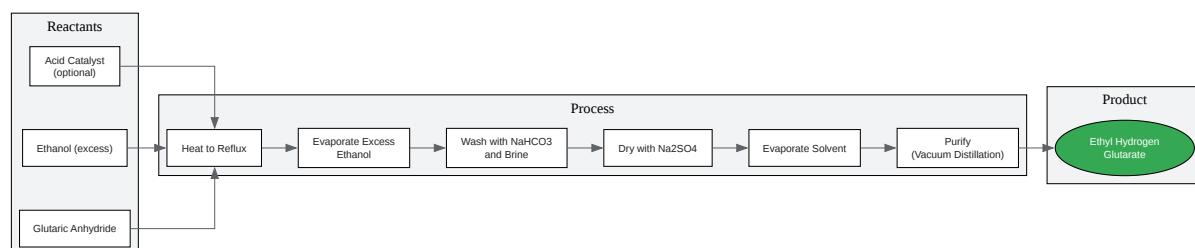
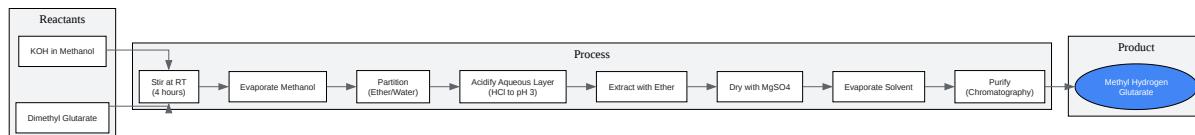
Materials:

- Dimethyl glutarate
- Potassium hydroxide (KOH)
- Methanol (MeOH)
- Diethyl ether (Et<sub>2</sub>O)
- Water (H<sub>2</sub>O)
- Concentrated Hydrochloric Acid (HCl)
- Anhydrous magnesium sulfate (MgSO<sub>4</sub>)
- Saturated brine solution

**Procedure:**

- A solution of potassium hydroxide (e.g., 5.87 g, 104.65 mmol) in methanol (150 mL) is prepared.[9]
- Dimethyl glutarate (e.g., 13.15 g, 90 mmol) is added to the KOH solution.[9]
- The reaction mixture is stirred at room temperature for approximately 4 hours.[9]
- Upon reaction completion, the methanol is removed under reduced pressure.[9]
- The residue is partitioned between diethyl ether (100 mL) and water (200 mL).[9]
- The aqueous layer is separated and acidified to a pH of 3 using concentrated HCl.[9]
- The acidified aqueous layer is then extracted three times with diethyl ether (100 mL portions).[9]
- The combined organic extracts are washed with saturated brine solution and dried over anhydrous magnesium sulfate.[9]
- The solvent is evaporated under reduced pressure to yield the crude product.[9]

- The final product can be purified by silica gel column chromatography to obtain pure **methyl hydrogen glutarate** as a colorless oil.[9]



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